

# Essential Safety and Logistical Information for Handling PCB 168

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This document provides critical safety protocols and logistical plans for the handling and disposal of Polychlorinated Biphenyl (PCB) congener 168 (2,2',3,3',4,6'-Hexachlorobiphenyl). Adherence to these guidelines is mandatory to ensure personnel safety and environmental compliance.

### **Personal Protective Equipment (PPE)**

All personnel handling PCB 168 must use the following personal protective equipment to prevent dermal, ocular, and respiratory exposure. PCBs can be absorbed through the skin.[1]

#### Required PPE:

- Gloves: Chemical-resistant gloves are required. NIOSH recommends materials such as butyl
  rubber, neoprene, or nitrile gloves for protection against PCBs.[2] Always inspect gloves for
  degradation or punctures before use.
- Eye Protection: Safety glasses with side shields are the minimum requirement. For operations with a splash hazard, chemical splash goggles or a full-face shield must be worn.

  [3]



- Protective Clothing: A lab coat or chemical-resistant apron should be worn. For tasks with a
  higher potential for contamination, disposable coveralls are recommended to prevent the
  contamination of personal clothing.
- Respiratory Protection: In situations where aerosols or dust containing PCBs may be generated, a NIOSH-approved respirator with an appropriate particulate filter (N100, R100, or P100) must be used.[4] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

# Quantitative Exposure Limits for Polychlorinated Biphenyls

While specific exposure limits for PCB 168 are not individually established, the following limits for PCB mixtures, based on chlorine content, must be observed as a minimum standard. Given that PCBs are considered potential human carcinogens, all exposures should be kept to the lowest feasible level.[1][5]

Agency	Regulation	Exposure Limit (Time-Weighted Average)	Notes
OSHA	Permissible Exposure Limit (PEL)	0.5 mg/m³ for PCBs with 54% chlorine (8- hour TWA)	Legally enforceable limit.[1][3][4]
NIOSH	Recommended Exposure Limit (REL)	0.001 mg/m³ (10-hour TWA)	Recommended limit based on potential carcinogenicity.[1][4]
ACGIH	Threshold Limit Value (TLV)	0.5 mg/m³ for PCBs with 54% chlorine (8- hour TWA)	Guideline for occupational exposure.[4]

## **Experimental Protocols: Handling and Disposal**

3.1. Handling Protocol

## Safety Operating Guide





- Preparation: Before handling PCB 168, ensure the designated work area (e.g., a chemical fume hood) is clean and uncluttered. Assemble all necessary equipment and PPE.
- Donning PPE: Put on all required PPE as specified in Section 1.
- Weighing and Transfer: Conduct all weighing and transferring of PCB 168 within a chemical fume hood to minimize inhalation exposure. Use disposable weighing boats and spatulas to avoid cross-contamination.
- Labeling: All containers with PCB 168 must be clearly labeled with the chemical name, concentration, and appropriate hazard warnings.
- Spill Management: In the event of a spill, immediately alert others in the area. Contain the spill using absorbent materials. All materials used for cleanup must be treated as PCBcontaminated waste.
- Doffing PPE: After handling is complete, remove PPE in a manner that avoids selfcontamination. Dispose of single-use PPE as PCB-contaminated waste. Wash hands thoroughly with soap and water.

#### 3.2. Disposal Plan

The disposal of PCB-containing waste is regulated by the Environmental Protection Agency (EPA) under the Toxic Substances Control Act (TSCA).[6]

- Waste Segregation: All materials that have come into contact with PCB 168, including gloves, disposable lab coats, absorbent pads, and contaminated labware, must be segregated as PCB-contaminated waste.
- Waste Classification: The concentration of PCBs in the waste will determine the required disposal method.
  - Liquid Waste (≥50 ppm): Must be incinerated at an EPA-approved high-temperature incinerator.[6]
  - Non-Liquid Waste (≥50 ppm): Must be disposed of in a chemical waste landfill or via incineration at an EPA-approved facility.[7]



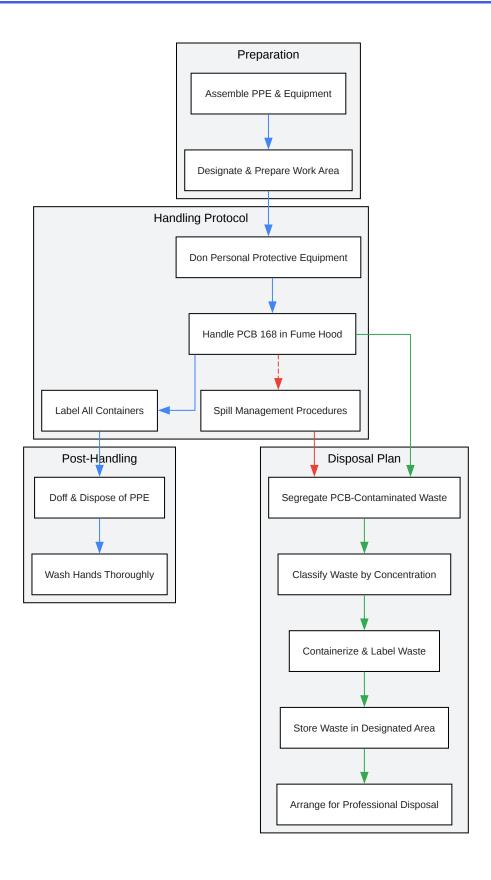




- Waste (<50 ppm): May be disposed of in a state-licensed solid waste landfill, but always confirm with local and state regulations.
- Containerization: PCB waste must be collected in designated, sealed, and properly labeled containers.
- Storage: Store PCB waste in a secure, designated area away from incompatible materials.
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS)
  department to arrange for the pickup and disposal of PCB waste by a licensed hazardous
  waste contractor. A manifest will be required for the transportation of the waste.[6]

## Visualization of Handling and Disposal Workflow





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Caption: Workflow for the safe handling and disposal of PCB 168.



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